A Comparative Spectroscopic Guide to Alpha-Phenylcinnamic Acid and Its Methoxy Analogs

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Compound of Interest

Compound Name:	*3-(2-Methoxyphenyl)-2-phenylacrylic acid*
CAS No.:	*21140-85-2*
Cat. No.:	*B1363757*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed spectroscopic comparison of alpha-phenylcinnamic acid and its ortho-, meta-, and para-methoxy analogs. As a Senior Application Scientist, this document is structured to offer not just data, but a deeper understanding of the structure-property relationships that govern their spectroscopic behavior. This in-depth analysis is crucial for researchers in materials science, pharmacology, and synthetic chemistry who utilize these compounds as building blocks for more complex molecules.

Introduction: The Significance of Methoxy Substitution

Alpha-phenylcinnamic acids are a class of aromatic carboxylic acids with a rich history in organic synthesis, notably as products of the Perkin reaction. Their rigid, conjugated structure makes them interesting candidates for photophysical studies and as precursors in drug development. The introduction of a methoxy group (-OCH_3) at different positions on the phenyl ring can dramatically alter the electronic and steric properties of the molecule. This, in turn,

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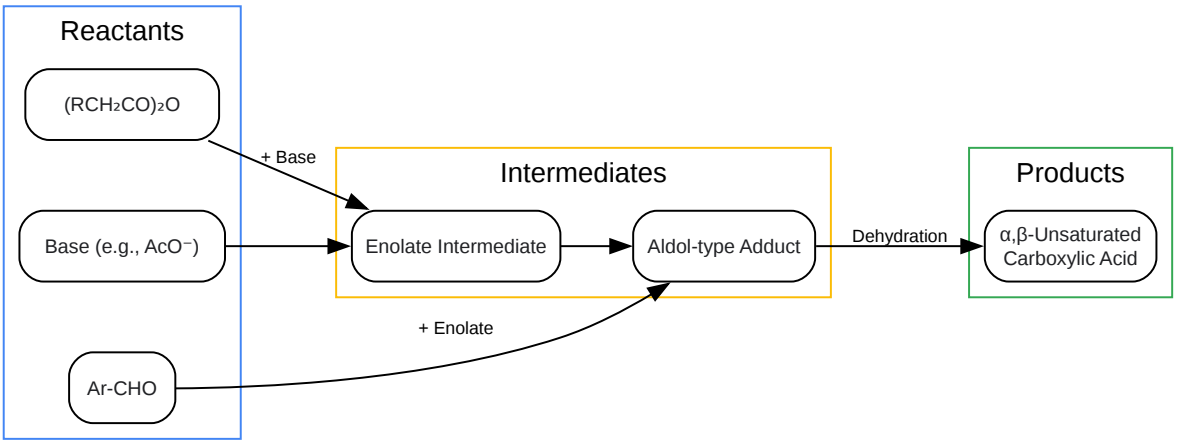
influences their spectroscopic signatures, providing a powerful tool for their identification and characterization.

Understanding these spectroscopic shifts is not merely an academic exercise. For drug development professionals, these variations can inform on how a molecule might interact with a biological target. For materials scientists, they can predict a compound's absorption and emission properties for applications in dyes, sensors, and organic electronics. This guide will dissect the UV-Vis, FT-IR, and NMR spectra of these analogs, providing both experimental data and the underlying scientific principles.

Synthesis via the Perkin Reaction: A Classic Approach

The primary synthetic route to alpha-phenylcinnamic acids and their analogs is the Perkin reaction, a condensation reaction between an aromatic aldehyde and an acid anhydride in the presence of a weak base.[1] The choice of a substituted benzaldehyde (o-, m-, or p-methoxybenzaldehyde) allows for the regioselective synthesis of the desired methoxy analog.

The general mechanism involves the formation of an enolate from the anhydride, which then acts as a nucleophile, attacking the carbonyl carbon of the aldehyde. Subsequent dehydration yields the α,β-unsaturated carboxylic acid.



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Figure 1: Generalized workflow of the Perkin reaction for the synthesis of α,β-unsaturated carboxylic acids.

Spectroscopic Comparison: Unraveling Electronic and Steric Effects

The following sections detail the spectroscopic characteristics of alpha-phenylcinnamic acid and its methoxy analogs. The data presented is a synthesis of available literature values and established spectroscopic principles.

UV-Visible (UV-Vis) Spectroscopy: Probing the Conjugated System

UV-Vis spectroscopy provides insights into the electronic transitions within a molecule. The extended π-conjugation in alpha-phenylcinnamic acids, encompassing the phenyl rings and the acrylic acid moiety, results in strong UV absorption. The position of the methoxy group significantly influences the absorption maxima (λmax) through its electronic effects.

Compound	λmax (nm)	Solvent
(Z)-α-Phenylcinnamic Acid	223, 280	Ethanol
(E)-α-Phenylcinnamic Acid	222, 289	Ethanol
(E)-o-Methoxy-α-phenylcinnamic Acid	~295-305	Not Specified
(E)-m-Methoxy-α-phenylcinnamic Acid	~290-300	Not Specified
(E)-p-Methoxy-α-phenylcinnamic Acid	~310-320	Not Specified

Table 1: UV-Visible Absorption Maxima (λmax) of α-Phenylcinnamic Acid and its Methoxy Analogs. Note: Data for methoxy analogs are estimated based on substituent effects on similar chromophores.

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Causality Behind the Shifts:

- Parent Compound: The two absorption bands correspond to π → π* transitions within the conjugated system. The longer wavelength absorption is of primary interest as it is more sensitive to substituent effects.
- Methoxy Analogs: The methoxy group is an electron-donating group (EDG) due to the resonance effect of the lone pairs on the oxygen atom. This donation of electron density into the aromatic ring extends the conjugation and lowers the energy of the π* molecular orbital. Consequently, a lower energy transition is required for excitation, resulting in a bathochromic shift (red shift) to longer wavelengths.
- Positional Isomers:
  - Para-substitution allows for the most effective resonance delocalization of the lone pair electrons across the entire conjugated system, leading to the most significant bathochromic shift.
  - Ortho-substitution also allows for strong resonance, but steric hindrance between the methoxy group and the carboxylic acid or phenyl group can cause a slight deviation from planarity, which may slightly reduce the extent of conjugation compared to the para isomer.
  - Meta-substitution does not allow for direct resonance delocalization of the methoxy group's lone pairs with the acrylic acid moiety. The effect is primarily inductive, leading to a smaller bathochromic shift compared to the ortho and para isomers.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups and Bonding

FT-IR spectroscopy is an indispensable tool for identifying the characteristic functional groups within a molecule. For alpha-phenylcinnamic acids, the key vibrational modes are associated with the carboxylic acid, the alkene, and the aromatic rings.

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Functional Group	α-Phenylcinnamic Acid (cm^{-1})	Methoxy Analogs (cm^{-1})	Vibrational Mode
O-H (Carboxylic Acid)	3300-2500 (broad)	3300-2500 (broad)	Stretching
C=O (Carboxylic Acid)	~1680-1700	~1670-1690	Stretching
C=C (Alkene)	~1625	~1620-1630	Stretching
C-O-C (Ether)	N/A	~1250 (asym), ~1030 (sym)	Stretching
Aromatic C-H	~3100-3000	~3100-3000	Stretching
Aromatic C=C	~1600, 1580, 1500, 1450	~1600, 1580, 1500, 1450	Stretching

Table 2: Characteristic FT-IR Vibrational Frequencies of α-Phenylcinnamic Acid and its Methoxy Analogs.

Expert Insights into Vibrational Modes:

- O-H Stretch: The broadness of the O-H stretching band is a hallmark of the hydrogen-bonded dimeric structure of carboxylic acids in the solid state.
- C=O Stretch: The position of the carbonyl stretch is sensitive to electronic effects. The electron-donating methoxy group can slightly lower the C=O stretching frequency by increasing electron density in the conjugated system, which reduces the double bond character of the carbonyl group.
- C-O-C Stretch: The presence of strong, characteristic C-O-C stretching bands is a clear indicator of the methoxy group in the analogs.
- Aromatic C-H Bending: The out-of-plane C-H bending vibrations in the 900-690 cm^{-1} region can provide information about the substitution pattern on the aromatic ring, although this region can be complex.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule. Both ^{1}H and ^{13}C NMR are crucial for confirming the structure and stereochemistry of the alpha-phenylcinnamic acid derivatives.

^{1}H NMR Spectroscopy:

Proton	α-Phenylcinnamic Acid (δ, ppm)	Methoxy Analogs (δ, ppm)	Multiplicity
-COOH	~12-13	~12-13	singlet (broad)
Vinylic-H	~7.8-8.2	~7.7-8.1	singlet
Aromatic-H	~7.2-7.6	~6.8-7.5	multiplet
$-OCH_3$	N/A	~3.8-3.9	singlet

Table 3: Approximate ^{1}H NMR Chemical Shifts of α-Phenylcinnamic Acid and its Methoxy Analogs.

^{13}C NMR Spectroscopy:

Carbon	α-Phenylcinnamic Acid (δ, ppm)	o-Methoxy Analog (δ, ppm)
-COOH	~168-172	169.1
Cα	~130-135	130.6
Cβ	~140-145	134.1
Aromatic C	~127-138	111.0, 120.4, 128.3, 128.8, 129.5, 130.3, 134.9, 157.0
$-OCH_3$	N/A	55.5

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Table 4: Approximate ^{13}C NMR Chemical Shifts. Data for the o-methoxy analog is for the (Z)-isomer.[2]

Interpretation of NMR Data:

- ^{1}H NMR:
  - The carboxylic acid proton is highly deshielded due to the electronegativity of the oxygen atoms and appears as a broad singlet far downfield.
  - The vinylic proton's chemical shift is influenced by the electronic environment. The electron-donating methoxy group, particularly in the ortho and para positions, increases electron density at the β-carbon, potentially leading to a slight upfield shift of the vinylic proton.
  - The aromatic region shows complex splitting patterns that are characteristic of the substitution pattern. The methoxy group will cause a noticeable upfield shift of the ortho and para protons on the substituted ring due to its electron-donating nature.
  - The sharp singlet around 3.8-3.9 ppm is a definitive signature of the methoxy group protons.
- ^{13}C NMR:
  - The carbonyl carbon of the carboxylic acid appears in the characteristic downfield region.
  - The chemical shifts of the α and β carbons are sensitive to substituent effects.
  - The aromatic carbons exhibit a range of chemical shifts, with the carbon attached to the methoxy group being significantly deshielded. The chemical shifts of the other aromatic carbons provide valuable information for assigning the substitution pattern.

Fluorescence Spectroscopy: Exploring Emission Properties

While less commonly reported for these specific compounds, the extended π-systems of alpha-phenylcinnamic acids suggest they may exhibit fluorescence. The position and intensity of the

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emission would be highly dependent on the substitution pattern and the solvent environment.

Expected Trends:

- The introduction of an electron-donating methoxy group is generally expected to enhance fluorescence intensity and cause a red-shift in the emission maximum compared to the parent compound.
- The fluorescence quantum yield will be influenced by the rigidity of the molecule and the efficiency of non-radiative decay pathways.

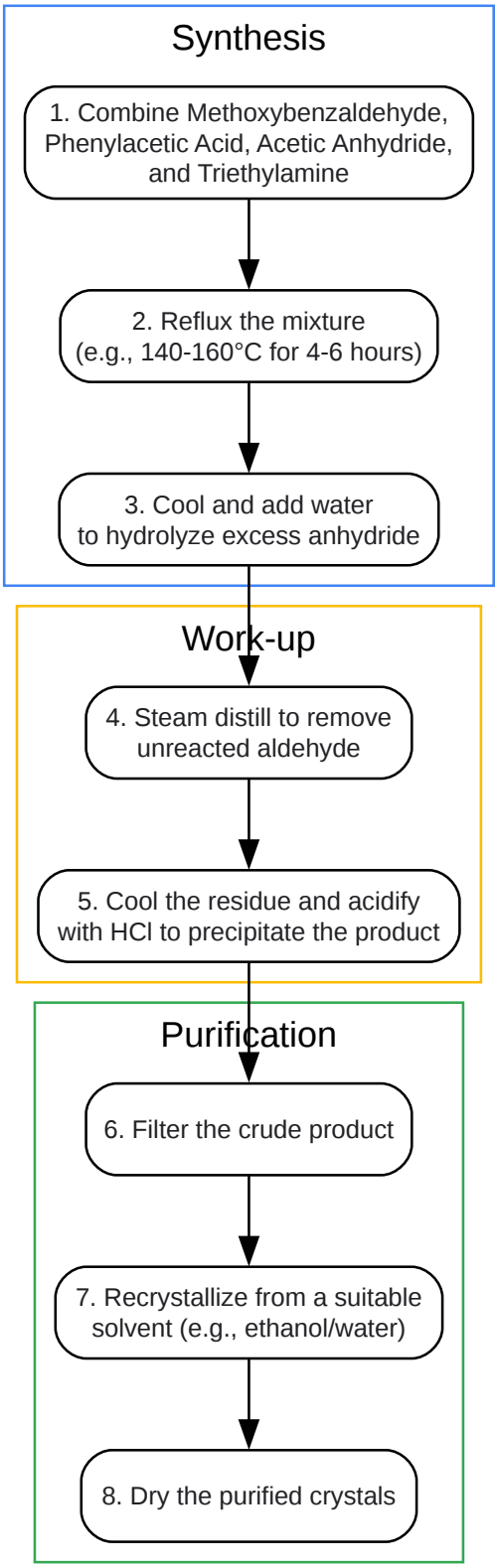
Further experimental investigation is required to fully characterize the fluorescence properties of these analogs.

Experimental Protocols: A Guide to Spectroscopic Analysis

The following are generalized, yet detailed, protocols for the spectroscopic analysis of alpha-phenylcinnamic acid and its analogs. These should be adapted based on the specific instrumentation available.

Synthesis of Methoxy-α-Phenylcinnamic Acids via Perkin Reaction

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